

Safeguarding Your Research: A Comprehensive Guide to Handling Chromone-3-carboxaldehyde

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Compound of Interest

Compound Name: Chromone-3-carboxaldehyde

Cat. No.: B097568

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This document provides crucial safety and logistical information for the handling and disposal of **Chromone-3-carboxaldehyde** (CAS No. 17422-74-1). Adherence to these procedures is essential for ensuring personal safety and maintaining a compliant laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Chromone-3-carboxaldehyde is classified as harmful if swallowed and may cause skin, eye, and respiratory irritation.^[1] Therefore, stringent adherence to PPE protocols is mandatory.

Required Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles with side shields or a full-face shield.	Protects against dust particles and potential splashes.
Hand Protection	Nitrile rubber gloves.	Provides a barrier against skin contact.
Body Protection	A standard laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	To be used in a chemical fume hood to avoid inhalation of dust.	Minimizes the risk of respiratory tract irritation.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Chromone-3-carboxaldehyde** is critical to minimize exposure and prevent contamination.

Pre-Operational Checks

- Verify Equipment: Ensure a certified chemical fume hood is operational.
- Gather Materials: Have all necessary PPE, weighing papers, spatulas, and sealable containers readily available.
- Prepare Workspace: Designate a specific area for handling, and cover the work surface with absorbent, disposable bench paper.

Weighing and Handling

- Don PPE: Put on a lab coat, safety goggles, and nitrile gloves before entering the designated handling area.
- Work in Fume Hood: Conduct all manipulations of **Chromone-3-carboxaldehyde** powder within a certified chemical fume hood.

- **Minimize Dust:** To reduce dust generation, avoid pouring the powder directly from the bottle. Instead, use a spatula to carefully transfer small amounts onto a weighing paper or into a container.
- **Immediate Sealing:** Keep the stock container and any temporary containers tightly sealed when not in immediate use.

Post-Handling Procedures

- **Decontaminate:** Wipe down the spatula and any other reusable equipment with a suitable solvent (e.g., 70% ethanol) and dry thoroughly.
- **Clean Workspace:** Carefully fold the disposable bench paper inward to contain any residual powder and place it in the designated solid waste container. Clean the work surface with an appropriate solvent.
- **Doff PPE:** Remove PPE in the correct order to avoid cross-contamination: gloves first, followed by the lab coat, and finally, safety goggles.
- **Hand Hygiene:** Wash hands thoroughly with soap and water after removing PPE.

First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Ingestion	If swallowed, rinse mouth with water. Do NOT induce vomiting. Call a poison control center or doctor immediately for treatment advice.[2][3]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4][5]
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[3][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3][4]

Disposal Plan

Proper disposal of **Chromone-3-carboxaldehyde** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Chemical Waste

- Solid Waste: Unused or waste **Chromone-3-carboxaldehyde** powder should be collected in a clearly labeled, sealed, and compatible hazardous waste container.
- Chemical Neutralization (Expert Consultation Required): While some aldehydes can be neutralized with reagents like sodium pyrosulfite or oxidized to less hazardous carboxylic acids, a validated protocol for **Chromone-3-carboxaldehyde** is not readily available. Do not attempt chemical neutralization without consulting and receiving explicit approval and a detailed protocol from your institution's Environmental Health and Safety (EHS) department.
- Professional Disposal: The primary and recommended method for disposal is through a licensed environmental services company.

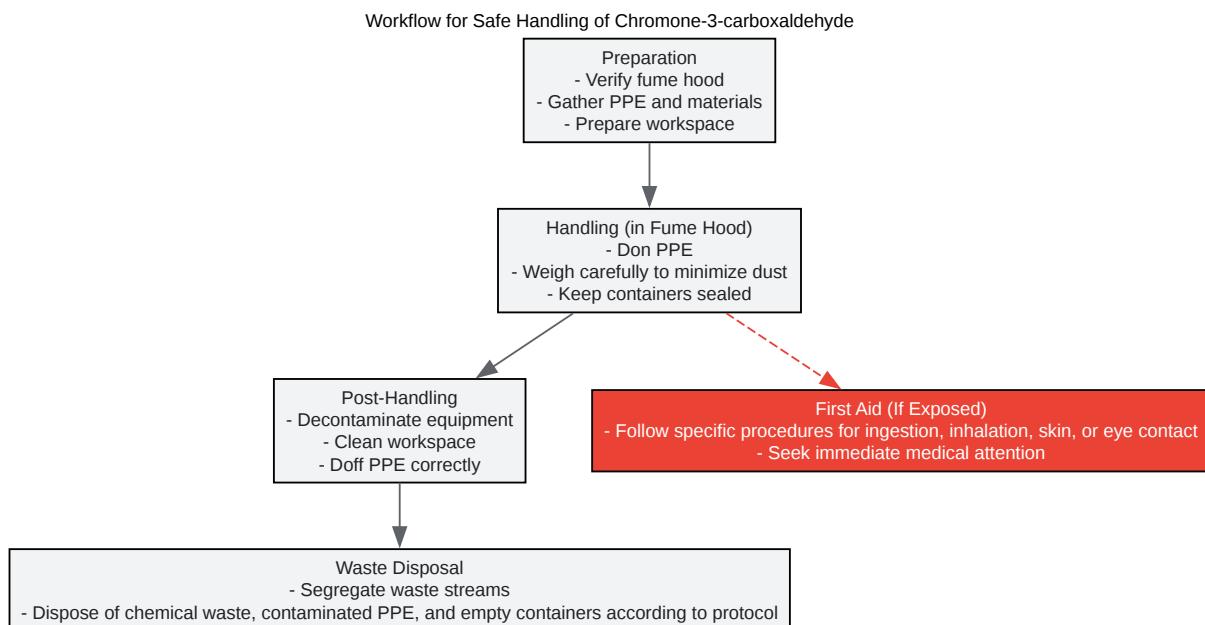
Contaminated Materials

- PPE: Used gloves, disposable lab coats, and other contaminated PPE should be placed in a designated hazardous waste container. These items should not be disposed of in the regular trash.
- Empty Containers: Empty containers that held **Chromone-3-carboxaldehyde** should be triple-rinsed with a suitable solvent (e.g., acetone or ethanol). The rinsate must be collected and disposed of as hazardous chemical waste. After rinsing, the container label should be defaced, and the container can then be discarded with regular laboratory glass or plastic waste.

Quantitative Data Summary

Property	Value	Source
CAS Number	17422-74-1	[2][6]
Molecular Formula	C10H6O3	[3][6]
Molecular Weight	174.15 g/mol	[1][6]
Appearance	Orange solid	[3]
Melting Point	151-155 °C	
Occupational Exposure Limits	Not established	[1]

Experimental Workflow



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